

"Methyl 2-methylthiophene-3-carboxylate" handling and safety precautions

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Compound of Interest

Compound Name: **Methyl 2-Methylthiophene-3-carboxylate**

Cat. No.: **B1315535**

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Technical Support Center: Methyl 2-methylthiophene-3-carboxylate

This guide provides essential handling and safety information for researchers, scientists, and drug development professionals working with **Methyl 2-methylthiophene-3-carboxylate** (CAS No. 53562-51-9).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Methyl 2-methylthiophene-3-carboxylate**?

A1: Based on available safety data, **Methyl 2-methylthiophene-3-carboxylate** is considered hazardous. The primary hazards include:

- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure personal safety, the following PPE should be worn when handling **Methyl 2-methylthiophene-3-carboxylate**:

- Eye/Face Protection: Safety glasses with side-shields or goggles are essential to prevent eye contact.[\[2\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[2\]](#)
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[\[2\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if dust/vapors are generated, use a NIOSH/MSHA approved respirator.[\[2\]](#)[\[3\]](#)

Q3: What are the proper storage conditions for **Methyl 2-methylthiophene-3-carboxylate**?

A3: Proper storage is crucial for maintaining the stability and safety of the compound.

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep the container tightly closed to prevent moisture ingress and contamination.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

Q4: What should I do in case of accidental exposure?

A4: Immediate action is necessary in the event of accidental exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)

- Ingestion: Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[\[1\]](#)

Q5: How should I handle spills of **Methyl 2-methylthiophene-3-carboxylate**?

A5: In the event of a spill, follow these procedures:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE) as outlined in Q2.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
- Avoid generating dust.
- Prevent the spill from entering drains or waterways.

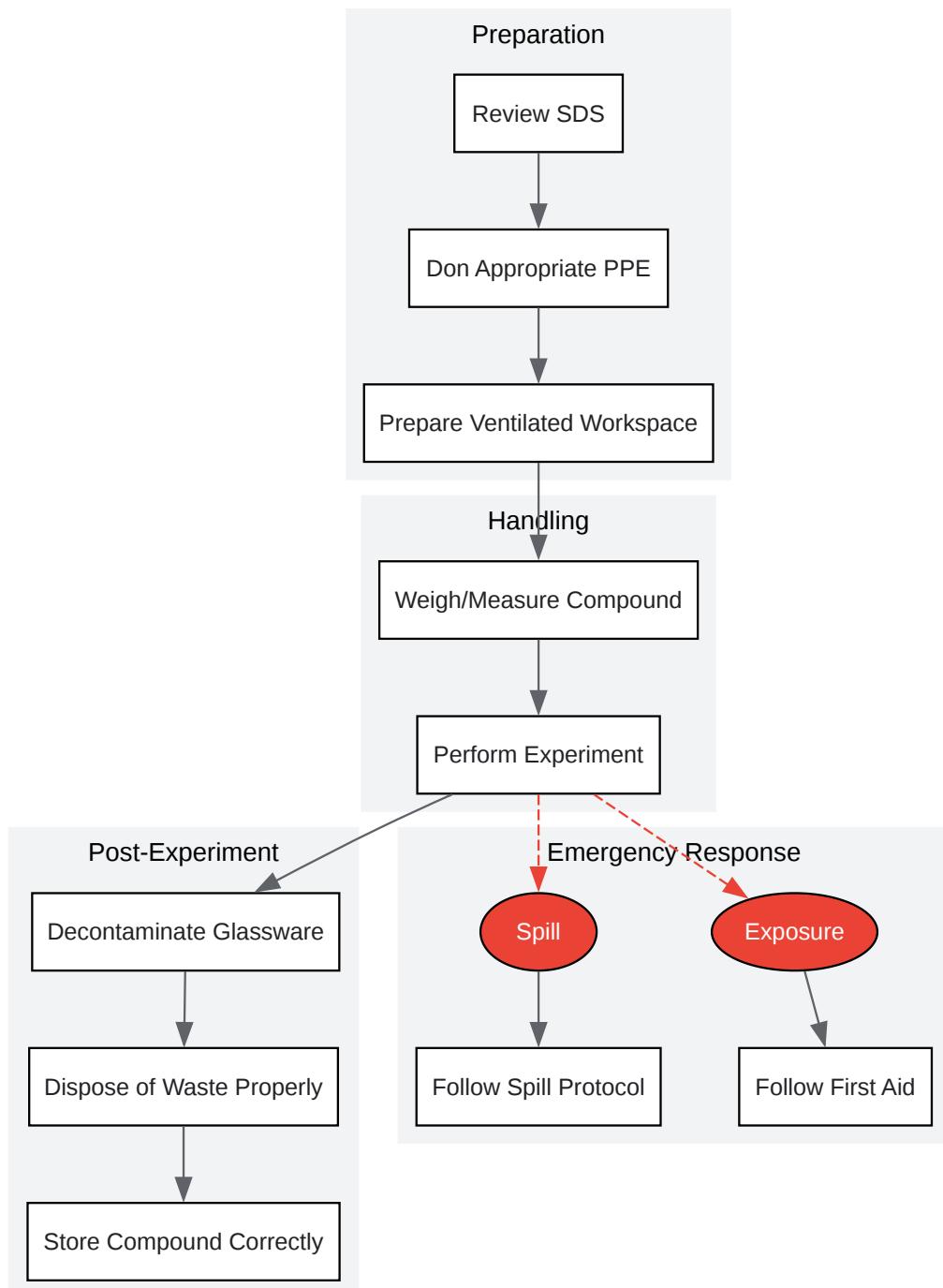
Quantitative Data Summary

Property	Value	Reference
CAS Number	53562-51-9	[4]
Molecular Formula	C ₇ H ₈ O ₂ S	[5]
Molecular Weight	156.20 g/mol	[5]

Experimental Workflow & Safety Logic

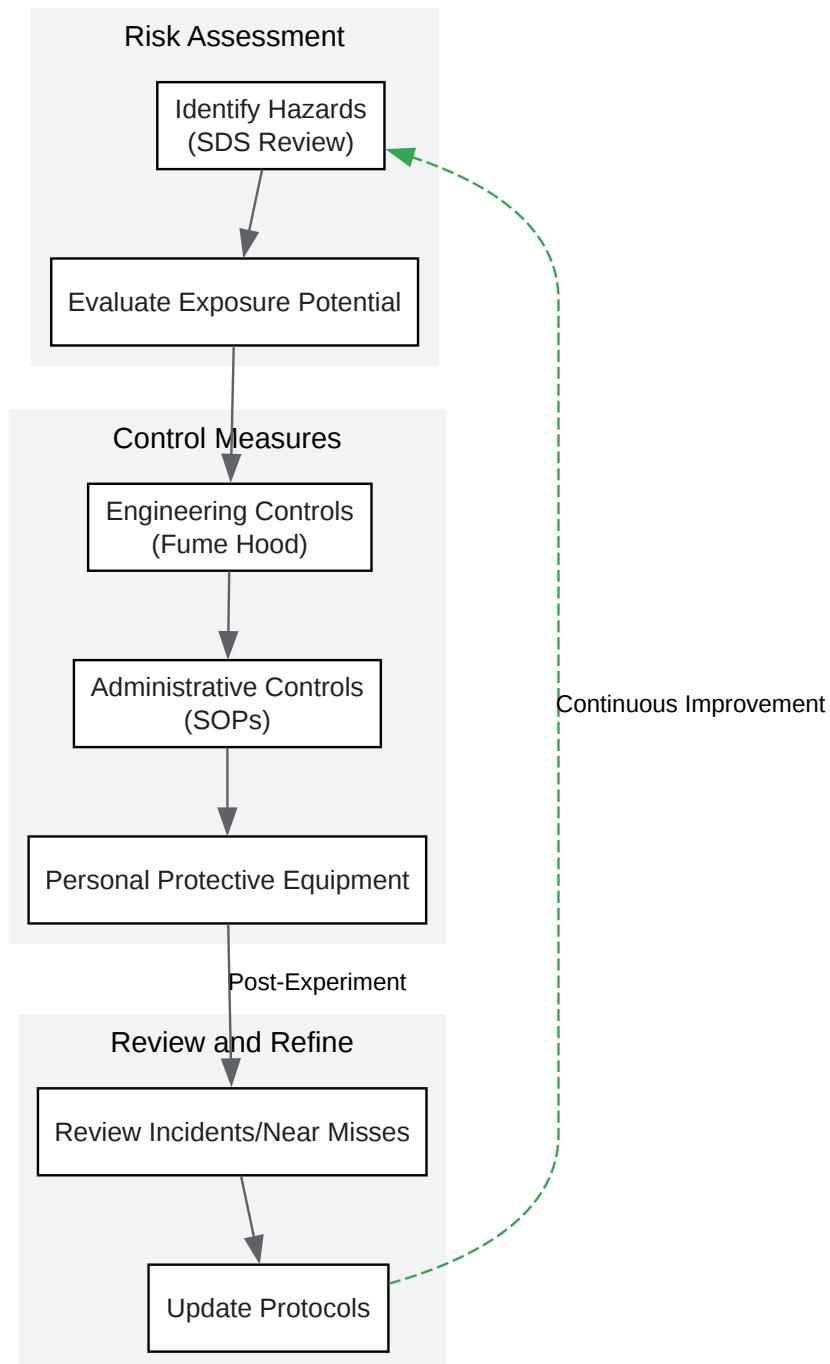
The following diagrams illustrate the recommended workflow for handling **Methyl 2-methylthiophene-3-carboxylate** and the logical approach to ensuring laboratory safety.

Experimental Workflow for Handling Methyl 2-methylthiophene-3-carboxylate

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Caption: Handling and Emergency Workflow.

Logical Framework for Chemical Safety

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Caption: Hazard Identification and Control Logic.

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